

Essential Safety and Disposal Guidance for L-691816

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Compound of Interest

Compound Name: L 691816

Cat. No.: B1673914

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For researchers, scientists, and drug development professionals utilizing L-691816, a potent and selective 5-lipoxygenase inhibitor, adherence to proper disposal and safety protocols is paramount. This document provides a comprehensive guide to the safe handling and disposal of L-691816 (CAS No. 150461-07-7), ensuring the safety of laboratory personnel and compliance with environmental regulations.

Key Data for L-691816

Identifier	Value	Source
Chemical Name	L-691816	[1]
CAS Number	150461-07-7	[1]
Primary Function	Potent, selective, and orally active inhibitor of 5-lipoxygenase.	[1]
Research Area	Primarily used for research in allergies and asthma.	[1]
Handling	For research use only. Not for human or veterinary use.	[1]

Experimental Protocol: Standard Procedure for Laboratory-Scale Disposal

The following protocol outlines the recommended steps for the safe disposal of L-691816 in a laboratory setting. This procedure is based on general best practices for chemical waste management and should be adapted to comply with the specific guidelines and regulations of your institution and local authorities.

Materials Required:

- Personal Protective Equipment (PPE): Safety goggles, lab coat, and chemical-resistant gloves.
- Clearly labeled, non-reactive, and sealable hazardous waste container.
- Fume hood.
- Chemical spill kit.

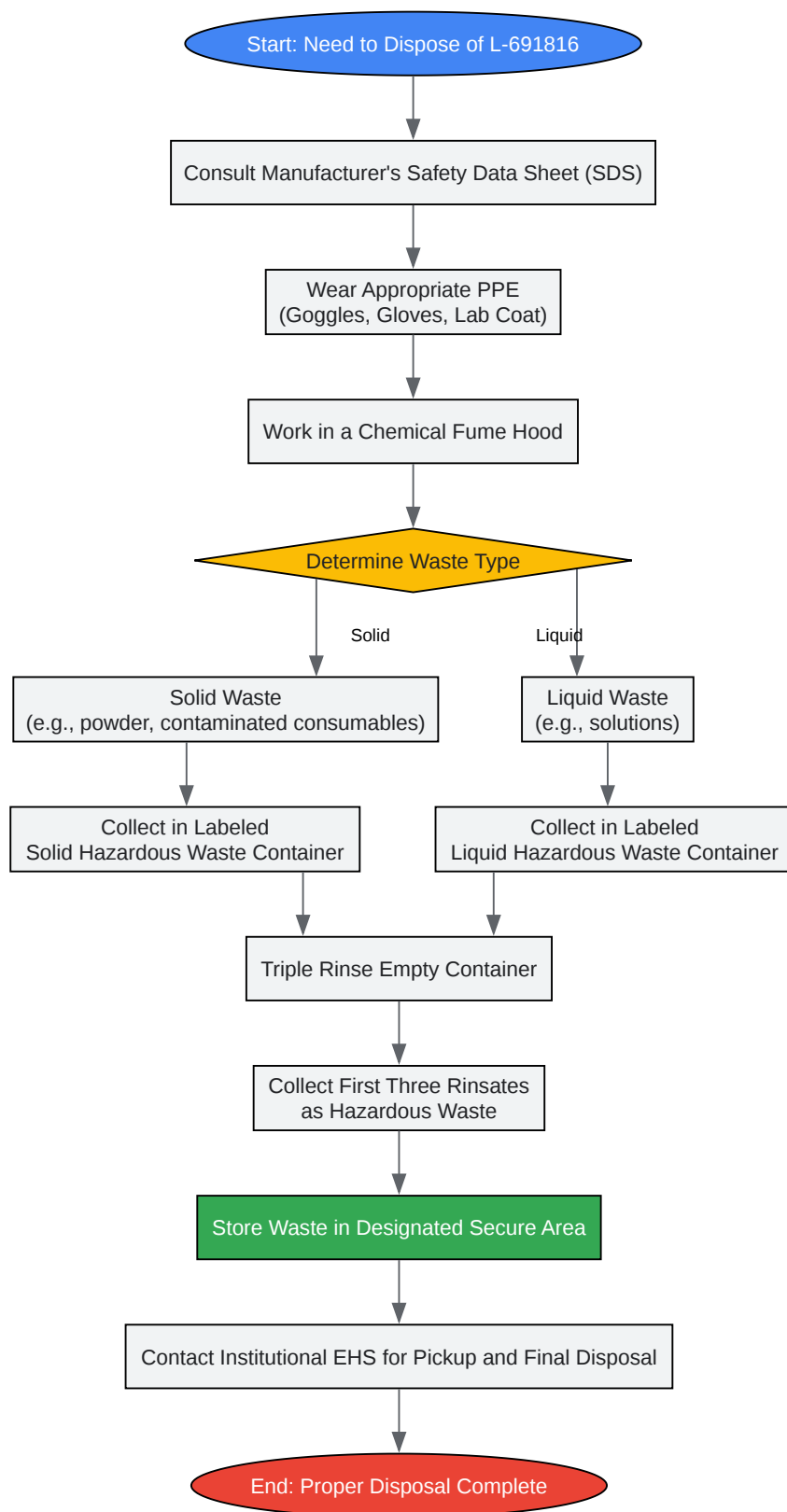
Methodology:

- Consult Safety Data Sheet (SDS): Before handling, always review the specific SDS for L-691816 provided by the manufacturer. This document contains detailed information on physical and chemical properties, hazards, and emergency procedures.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling L-691816.
- Work in a Ventilated Area: All handling and preparation for disposal of L-691816 should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Waste Segregation:
 - Solid Waste: Collect any solid L-691816 waste, including contaminated consumables (e.g., weighing paper, pipette tips), in a designated, clearly labeled hazardous waste container.

- Liquid Waste: Solutions containing L-691816 should be collected in a separate, labeled hazardous liquid waste container. Do not mix with other solvent waste unless permitted by your institution's environmental health and safety (EHS) office.
- Container Rinsing:
 - The first rinse of any container that held L-691816 must be collected and disposed of as hazardous waste.^[2]
 - For containers of highly toxic chemicals, the first three rinses should be collected as hazardous waste.^[2] Given that L-691816 is a potent biological inhibitor, treating it with this higher level of precaution is recommended.
- Labeling: Ensure all waste containers are clearly and accurately labeled with the contents, including the full chemical name ("L-691816") and any known hazards.
- Storage: Store the sealed hazardous waste containers in a designated, secure area away from incompatible materials, heat, and ignition sources until they can be collected by your institution's EHS personnel.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's EHS office or a licensed chemical waste disposal company. Never dispose of L-691816 down the drain or in regular trash.

Logical Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of L-691816.



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Caption: Workflow for the safe disposal of L-691816.

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References

- 1. L 691816 | CymitQuimica [cymitquimica.com]
- 2. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
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